

# Benchmarking the photostability of Disperse Yellow 163 against commercial standards

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## Compound of Interest

Compound Name: Disperse Yellow 163

Cat. No.: B3429058

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## A Comparative Analysis of the Photostability of Disperse Yellow 163

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive benchmark of the photostability of C.I. **Disperse Yellow 163** against a selection of commercially available disperse yellow dyes. The objective is to offer a clear, data-driven comparison to inform material selection and development in applications where colorfastness to light is a critical performance parameter. The data presented is based on standardized testing methodologies to ensure objective and reliable comparisons.

## Comparative Photostability Data

The lightfastness of disperse dyes is a crucial factor in the longevity and aesthetic appeal of dyed textiles, particularly for synthetic fibers like polyester that are frequently exposed to sunlight. The following table summarizes the lightfastness ratings of **Disperse Yellow 163** and other commercial standard disperse yellow dyes. The ratings are based on the ISO 105-B02 standard, which utilizes a 1-8 Blue Wool scale, with 8 indicating the highest lightfastness.

| Dye Name            | C.I. Number | Chemical Class | Lightfastness Rating (ISO 105-B02) |
|---------------------|-------------|----------------|------------------------------------|
| Disperse Yellow 163 | 111235      | Azo            | 6-7                                |
| Disperse Yellow 54  | 47020       | Quinophthalone | 6-7[1][2]                          |
| Disperse Yellow 64  | 47023       | Quinophthalone | 6-7[3][4]                          |
| Disperse Yellow 211 | 12755       | Azo            | 6-7[5][6]                          |
| Disperse Yellow 42  | 10338       | Nitro          | 7[7]                               |
| Disperse Yellow 82  | 551200      | Coumarin       | 4-5[8][9][10][11][12]              |

Analysis: **Disperse Yellow 163** exhibits good to excellent photostability with a lightfastness rating of 6-7. This performance is comparable to other high-performance quinophthalone-based dyes such as Disperse Yellow 54 and Disperse Yellow 64. It also shows similar lightfastness to the azo dye Disperse Yellow 211 and the nitro dye Disperse Yellow 42. In contrast, Disperse Yellow 82, a coumarin-based dye, demonstrates a lower lightfastness rating of 4-5. The chemical structure of the dye plays a significant role in its ability to resist photodegradation.

## Experimental Protocols

The lightfastness ratings presented in this guide are determined using standardized test methods to ensure reproducibility and comparability of the results. The most widely recognized standards for assessing the colorfastness to light of textiles are AATCC Test Method 16.3 and ISO 105-B02.

## Principle of the Test

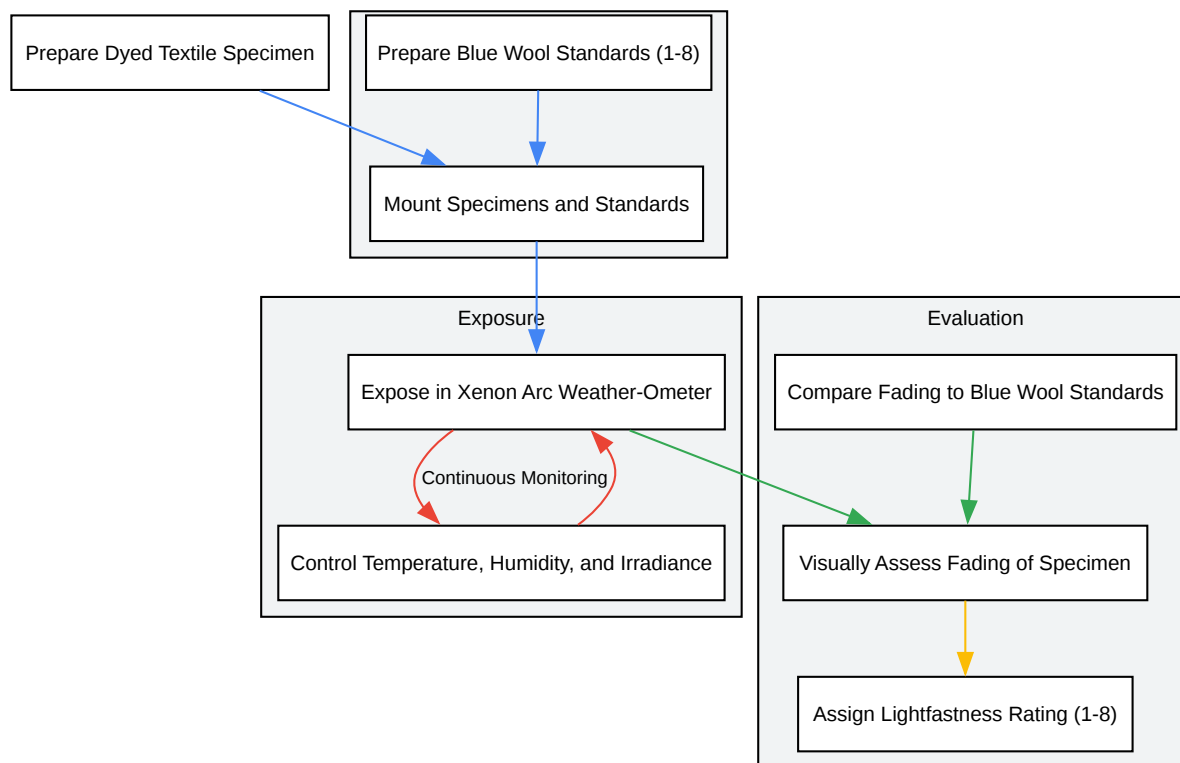
A specimen of the dyed textile is exposed to a controlled artificial light source that simulates natural daylight. Simultaneously, a set of standardized blue wool references with known fading characteristics are exposed under the same conditions. The colorfastness of the test specimen is then evaluated by comparing the change in its color to the fading of the blue wool references.

## Key Experimental Parameters (based on ISO 105-B02 and AATCC 16.3)

- **Apparatus:** A Xenon arc lamp is used as the light source, as its spectral power distribution is similar to that of natural daylight.<sup>[3][13]</sup> The apparatus must be equipped with appropriate filters to remove unwanted short-wavelength UV radiation and to control the temperature and humidity.
- **Test Specimens:** Textile samples are prepared to the specified dimensions (e.g., at least 70 mm x 120 mm for fabric swatches as per AATCC 16.3).<sup>[13]</sup> A portion of each specimen is covered to serve as an unexposed original for comparison.
- **Blue Wool Standards:** A set of eight blue wool lightfastness standards (ranging from 1 for very low lightfastness to 8 for very high lightfastness) are exposed alongside the test specimens. Each higher-numbered standard is approximately twice as resistant to fading as the preceding one.
- **Exposure Conditions:** The specimens and blue wool standards are exposed to the light from the Xenon arc lamp under controlled conditions of temperature, humidity, and irradiance.
- **Evaluation:** The fading of the test specimen is visually assessed by comparing the exposed and unexposed portions using a standard Gray Scale for Color Change. The lightfastness rating is determined by identifying which blue wool standard shows a similar degree of fading to the test specimen. The rating is expressed on a scale of 1 to 8.

## Experimental Workflow

The following diagram illustrates the logical workflow for determining the photostability of a disperse dye according to standardized methods.



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Caption: Workflow for Photostability Testing of Disperse Dyes.

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